

ionic liquid microextraction oxolinic acid water samples

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Compound Focus: Oxolinic Acid

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Application Note: IL-DLLME for Oxolinic Acid in Water

Analyte: **Oxolinic Acid** (OXO), a fluoroquinolone antibiotic. **Sample Matrices:** Groundwater, surface water, river water, and wastewater. **Detection Technique:** High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD). **Core Principle:** This method utilizes ionic liquids as a green, efficient extraction solvent to preconcentrate **oxolinic acid** from aqueous samples, significantly improving detection sensitivity and minimizing environmental impact from solvent use [1] [2].

Detailed Experimental Protocol

Materials and Reagents

- **Ionic Liquids:**
 - **Primary Extraction IL:** 1-octyl-3-methylimidazolium hexafluorophosphate ($[C_8MIM][PF_6]$) [1].
 - **Alternative/Co-solvent IL:** For method tuning, 1-butyl-3-methylimidazolium tetrafluoroborate ($[BMIM][BF_4]$) can be used to adjust sample polarity [3].
- **Disperser Solvent:** Methanol (HPLC grade) [1] [3].
- **Standard Solutions:** **Oxolinic acid** standard (purity >95%), stock solution (e.g., 1000 mg/L) in acetonitrile or methanol. Prepare working standards by serial dilution [1].

- **Water Samples:** Collect in amber glass bottles, store at 4°C, and analyze within 48 hours. Filter through a 0.45 µm membrane filter before extraction [1].

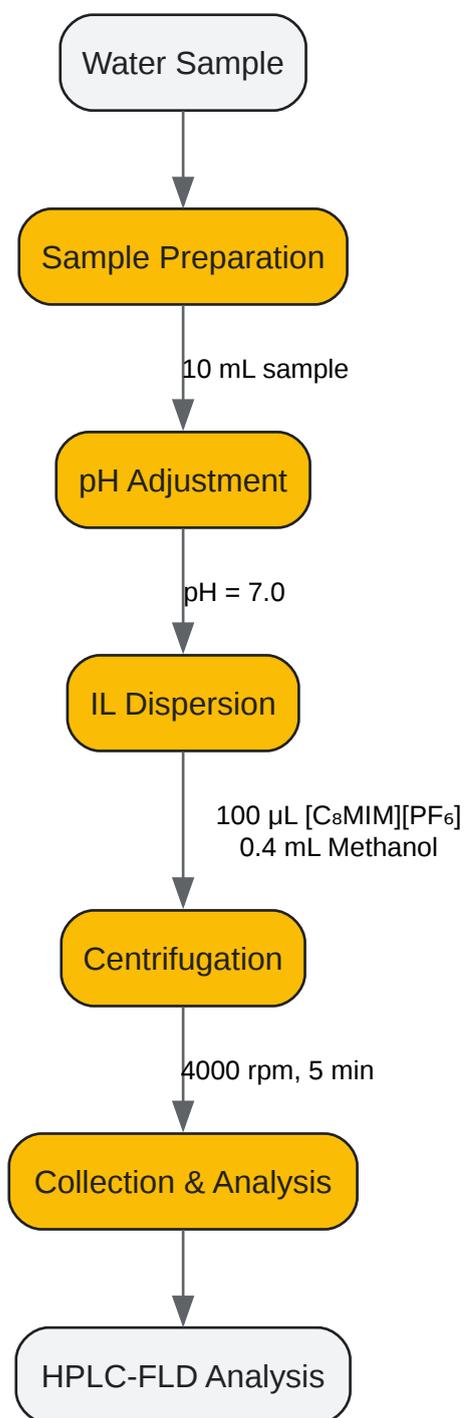
Equipment and Instrumentation

- **HPLC-FLD System:** HPLC pump, autosampler, fluorescence detector.
- **Chromatographic Column:** C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
- **Centrifuge:** Capable of at least 4000 rpm.
- **Ultrasonic Bath.**
- **Vortex Mixer.**
- **Micropipettes** and glassware (conical centrifuge tubes).

Step-by-Step Procedure

- **Sample Preparation:** Place 10.0 mL of filtered water sample into a 15 mL conical glass centrifuge tube [1].
- **pH Adjustment:** Adjust the sample pH to **7.0** using dilute NaOH or HCl solutions. pH critically affects the extraction efficiency of ionic liquids [1] [3].
- **IL-Disperser Mixture:** Draw **100 µL** of [C₈MIM][PF₆] (extraction solvent) and **0.4 mL** of methanol (disperser solvent) into a syringe [1].
- **Dispersion and Extraction:** Quickly inject the mixture into the sample tube. A **cloudy solution** should form immediately, dispersing fine droplets of IL throughout the sample. Vortex mix or place in an ultrasonic bath for a few minutes to enhance extraction [1].
- **Phase Separation:** Centrifuge the tube at **4000 rpm for 5 minutes**. The fine IL droplets will coalesce and form a stable sedimented layer at the bottom of the tube [1].
- **Collection:** Carefully remove the aqueous upper layer with a pipette. The IL sedimented phase, now enriched with the analyte, remains.
- **Dilution and Analysis:** Dilute the IL phase with a small volume (e.g., 100 µL) of methanol to reduce viscosity, then transfer to an HPLC vial for analysis [1].

The entire extraction workflow can be visualized as follows:



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Diagram 1: Workflow for IL-DLLME of Oxolinic Acid.

HPLC-FLD Analysis Conditions

Adapt these conditions based on your instrument and column [1]:

- **Mobile Phase:** Methanol/Aqueous buffer (e.g., phosphate or acetate) in a ratio such as **60:40 (v/v)**.
- **Flow Rate:** **1.0 mL/min**.
- **Fluorescence Detection:** Optimize for **oxolinic acid** (e.g., Excitation: ~260 nm, Emission: ~360 nm).
- **Injection Volume:** **20 µL**.
- **Column Temperature:** Ambient or controlled at ~25°C.

Method Optimization Parameters

Optimal performance requires fine-tuning key parameters that influence extraction efficiency. The following table summarizes critical variables and their optimized ranges based on published methods for **oxolinic acid** and related fluoroquinolones.

Parameter	Optimized Condition	Impact & Notes
Ionic Liquid Type	[C ₈ MIM][PF ₆]	Higher extraction efficiency than shorter-chain ILs; forms cloudy solution readily [1].
IL Volume	50-150 µL	Lower volumes increase enrichment factor; must be sufficient for collection [1] [3].
Disperser Solvent	Methanol	Effectively disperses IL; acetonitrile is an alternative [1].
Disperser Volume	0.4-0.5 mL	Too high: increases IL solubility; too low: poor dispersion [1].
Sample pH	7.0	Affects analyte charge state and interaction with IL; critical for efficiency [1] [3].
Salt Addition	0-5% (w/v) NaCl	"Salting-out" can improve recovery, but may reduce dispersion; test for your sample [1].
Extraction Time	Ultrasonic (few min)	Rapid equilibrium; ultrasound accelerates mass transfer [1].

Parameter	Optimized Condition	Impact & Notes
Centrifugation	4000 rpm, 5 min	Ensures complete phase separation for reproducible volume collection [1].

Method Validation and Performance

When validated, this method demonstrates strong performance characteristics suitable for trace analysis.

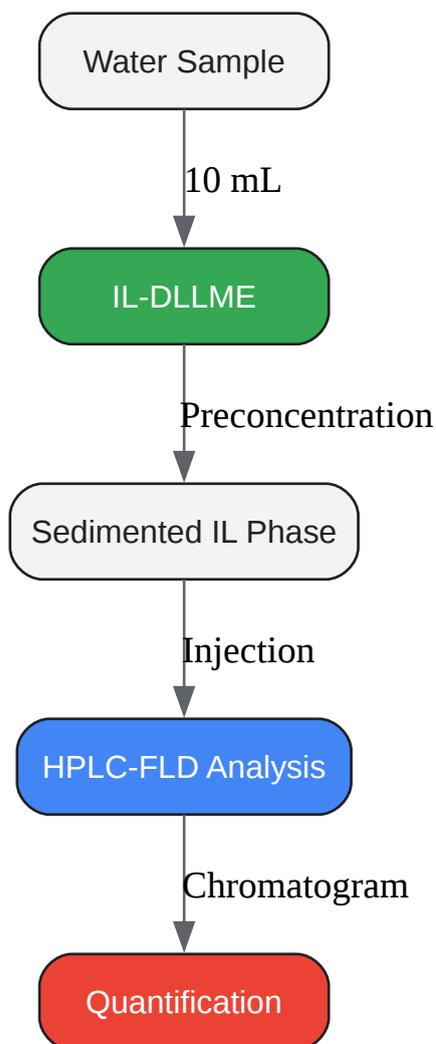
Validation Parameter	Achieved Performance
Linear Range	10 - 300 ng/L (or 0.01 - 0.3 µg/L) [1]
Limit of Detection (LOD)	0.1 - 13 ng/L [1] [3]
Limit of Quantification (LOQ)	~0.3 - 40 ng/L (estimated as 3.3xLOD)
Enrichment Factor	13 - 205 [1] [3]
Extraction Recovery	85% - 107% [1]
Precision (RSD)	< 5% - 9.4% [1] [3]

Application to Real Samples

The method has been successfully applied to spiked **groundwater, river, and wastewater samples**, showing minimal matrix effects and satisfactory relative recoveries, confirming its robustness for environmental analysis [1] [3].

Graphical Summary of Analytical Procedure

The following diagram provides a high-level overview of the entire analytical procedure from sample to result:



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Diagram 2: Overall Analytical Procedure for **Oxolinic Acid** Determination.

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